

Application Notes & Protocols: 5-Bromopyridine-2-sulfonamide in Antibacterial Drug Discovery

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Compound of Interest

Compound Name: 5-Bromopyridine-2-sulfonamide

Cat. No.: B1523948

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For: Researchers, scientists, and drug development professionals

Abstract

The escalating crisis of antimicrobial resistance necessitates the exploration of novel chemical scaffolds for the development of new antibacterial agents. This document provides a comprehensive guide to the potential application of **5-Bromopyridine-2-sulfonamide** as a lead compound in antibacterial drug discovery. We present the scientific rationale for investigating this molecule, drawing from the established antibacterial properties of the sulfonamide and pyridine moieties. Detailed, step-by-step protocols for the initial screening and characterization of its antibacterial activity are provided, including Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) assays. Furthermore, we outline a workflow for preliminary mechanism of action (MoA) studies, focusing on the classical sulfonamide target, dihydropteroate synthase (DHPS). This guide is intended to equip researchers with the foundational knowledge and practical methodologies to systematically evaluate **5-Bromopyridine-2-sulfonamide** as a potential antibacterial candidate.

Introduction: The Rationale for Investigating 5-Bromopyridine-2-sulfonamide

The convergence of the pyridine ring, a privileged scaffold in medicinal chemistry, with the well-established sulfonamide pharmacophore presents a compelling strategy for the discovery of

new antibacterial agents.[1][2] Sulfonamides were among the first broadly effective antibacterials to be used systemically and function by competitively inhibiting the enzyme dihydropteroate synthase (DHPS), which is crucial for folic acid synthesis in bacteria.[3][4][5] This pathway is an attractive target as humans acquire folate through their diet, rendering the drug selective for bacterial cells.[4][5][6]

5-Bromopyridine-2-sulfonamide is a readily available synthetic intermediate that combines these key features.[7] The presence of a bromine atom on the pyridine ring offers a site for further chemical modification, allowing for the generation of a library of analogues to explore structure-activity relationships (SAR). Research on related structures, such as benzamide and sulfonamide derivatives of 2-amino-5-bromopyridine, has shown promising activity against both Gram-positive and Gram-negative bacteria, suggesting that this chemical space is fertile ground for new discoveries.[8]

This application note will guide the researcher through a logical, stepwise process for evaluating the antibacterial potential of **5-Bromopyridine-2-sulfonamide**, from initial screening to preliminary mechanistic insights.

Physicochemical Properties & Handling

A summary of the key properties of **5-Bromopyridine-2-sulfonamide** is presented below.

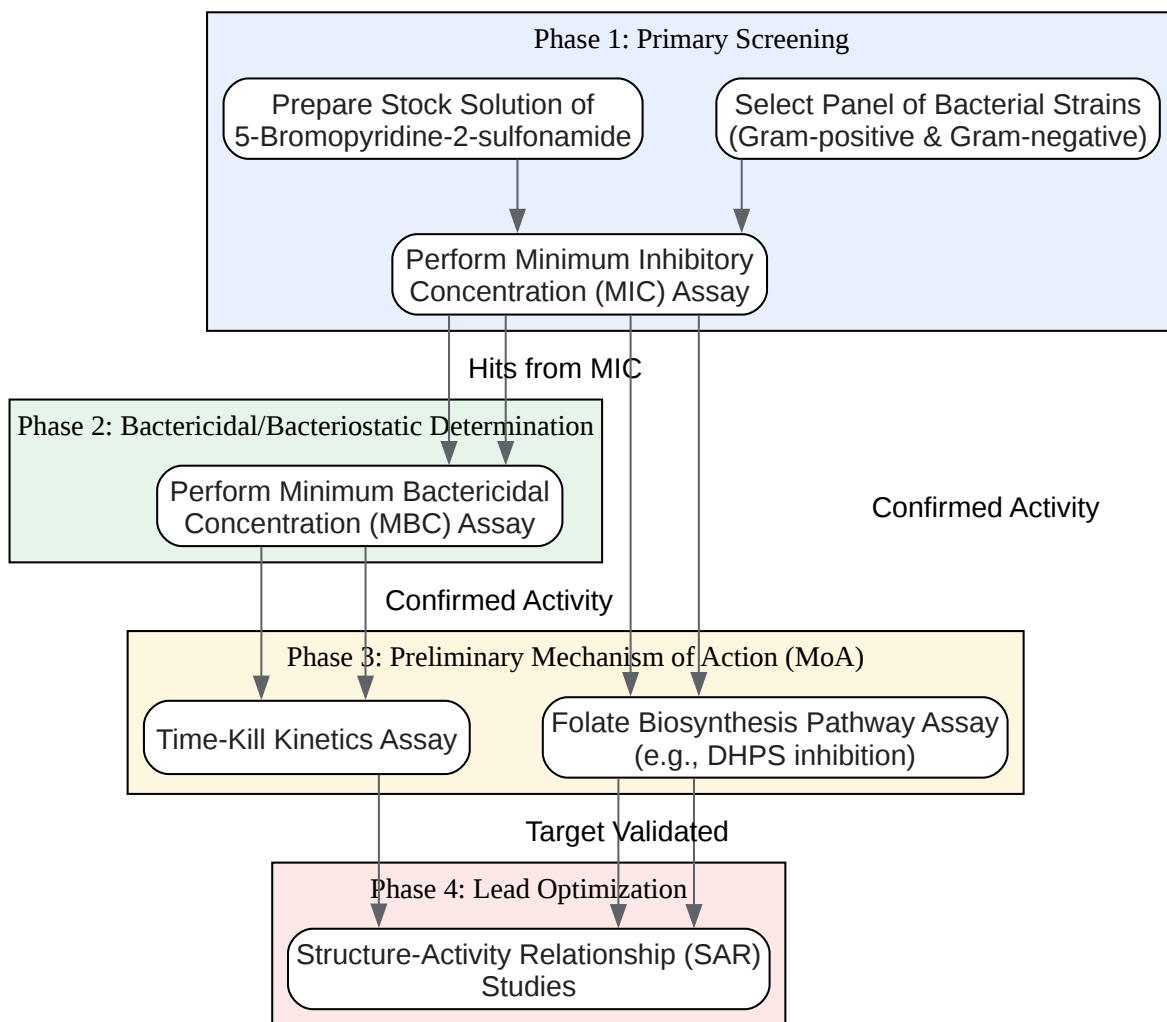
Property	Value	Source
CAS Number	19642-68-3	
Molecular Formula	C ₅ H ₅ BrN ₂ O ₂ S	Internal Calculation
Molecular Weight	237.08 g/mol	
Appearance	White to off-white solid	General Knowledge
Solubility	Soluble in DMSO, DMF, and alcohols	General Knowledge

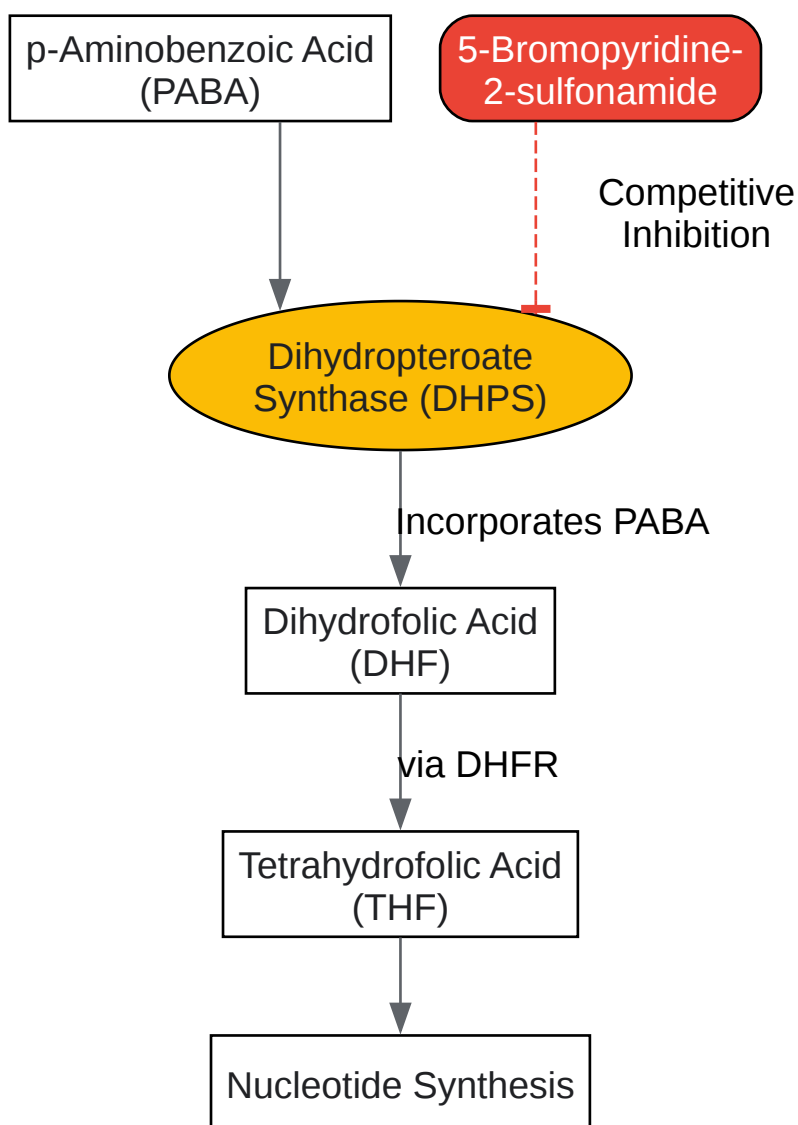
Stock Solution Preparation: For in vitro assays, it is recommended to prepare a 10-20 mM stock solution in 100% dimethyl sulfoxide (DMSO). Store the stock solution at -20°C in small

aliquots to avoid repeated freeze-thaw cycles. Ensure the final concentration of DMSO in the assay medium does not exceed 1%, as higher concentrations can affect bacterial growth.

Experimental Workflow for Antibacterial Evaluation

The following workflow provides a systematic approach to assess the antibacterial properties of **5-Bromopyridine-2-sulfonamide**.





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